Spectroscopic Profile of 4,4-Dimethylpentan-1-amine: A Technical Guide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*4,4-Dimethylpentan-1-amine*
CAS No.:	*18925-44-5*
Cat. No.:	*B180156*

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This technical guide provides a comprehensive overview of the spectroscopic characteristics of **4,4-Dimethylpentan-1-amine**, a primary amine with potential applications in organic synthesis and pharmaceutical development. Due to the limited availability of public experimental spectra, this document presents a combination of predicted data based on established spectroscopic principles and available database information. Detailed experimental protocols for acquiring nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data are also provided, along with a logical workflow for spectroscopic analysis.

Spectroscopic Data Summary

The following tables summarize the predicted and known spectroscopic data for **4,4-Dimethylpentan-1-amine**. These values are essential for the identification and characterization of this compound.

Table 1: Predicted ^{1}H NMR Data

Protons	Chemical Shift (δ, ppm)	Multiplicity	Integration	Coupling Constant (J, Hz)
H-1 (-CH_2-N)	~ 2.7	Triplet	2H	~ 7
H-2 (-CH_2-)	~ 1.5	Multiplet	2H	-
H-3 (-CH_2-)	~ 1.2	Multiplet	2H	-
H-5 (-$C(CH_3)_3$)	~ 0.9	Singlet	9H	-
-NH_2	~ 1.1 (variable)	Broad Singlet	2H	-

Table 2: Predicted ^{13}C NMR Data

Carbon	Chemical Shift (δ, ppm)
C-1 (-CH_2-N)	~ 45
C-2 (-CH_2-)	~ 35
C-3 (-CH_2-)	~ 40
C-4 (-$C(CH_3)_3$)	~ 30
C-5 (-$C(CH_3)_3$)	~ 29

Note: The ^{13}C NMR spectrum for **4,4-Dimethylpentan-1-amine** is noted as available on SpectraBase, though direct access to the data was not publicly available at the time of this writing.[1]

Table 3: Predicted Infrared (IR) Absorption Data

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Wavenumber (cm^{-1})	Vibration	Intensity
3380 - 3300	N-H Stretch (asymmetric & symmetric)	Medium (two peaks)
2960 - 2850	C-H Stretch (alkane)	Strong
1650 - 1580	N-H Bend (scissoring)	Medium
1470 - 1450	C-H Bend (CH_2)	Medium
1365	C-H Bend (t-butyl)	Strong
1100 - 1000	C-N Stretch	Medium

Table 4: Predicted Mass Spectrometry (MS) Data[1]

m/z	Ion
116.14338	$[M+H]^+$
115.13555	$[M]^+$
100	$[M-CH_3]^+$
57	$[C_4H_9]^+$ (t-butyl cation)
30	$[CH_2NH_2]^+$

Note: The molecular weight of **4,4-Dimethylpentan-1-amine** is 115.22 g/mol .[2]

Experimental Protocols

The following are detailed methodologies for the key spectroscopic experiments.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To obtain ^1H and ^{13}C NMR spectra for structural elucidation.

Methodology:

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- Sample Preparation: Dissolve approximately 5-10 mg of **4,4-Dimethylpentan-1-amine** in 0.5-0.7 mL of a deuterated solvent (e.g., $CDCl_3$, D_2O, or DMSO-d_6). Add a small amount of an internal standard, such as tetramethylsilane (TMS), for chemical shift referencing (0 ppm).
- Instrumentation: Utilize a high-resolution NMR spectrometer (e.g., 300 MHz or higher).
- ^1H NMR Acquisition:
  - Acquire a one-dimensional proton spectrum.
  - Typical parameters include a 30-45° pulse angle and a relaxation delay of 1-2 seconds.
  - Process the resulting Free Induction Decay (FID) with a Fourier transform.
  - Phase and baseline correct the spectrum.
  - Integrate the signals to determine the relative number of protons.
- ^{13}C NMR Acquisition:
  - Acquire a one-dimensional carbon spectrum with proton decoupling.
  - A larger number of scans will be required due to the low natural abundance of ^{13}C.
  - Typical parameters include a 45° pulse angle and a relaxation delay of 2-5 seconds.
  - Process the FID similarly to the ^1H spectrum.

Infrared (IR) Spectroscopy

Objective: To identify the functional groups present in the molecule.

Methodology:

- Sample Preparation: As **4,4-Dimethylpentan-1-amine** is a liquid at room temperature, a neat sample can be prepared by placing a drop of the compound between two salt plates (e.g., NaCl or KBr) to form a thin film.
- Instrumentation: Use a Fourier Transform Infrared (FTIR) spectrometer.

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- Data Acquisition:
  - Record a background spectrum of the clean salt plates.
  - Place the sample in the spectrometer's sample holder.
  - Acquire the sample spectrum over a range of approximately 4000 to 400 cm^{-1}.
  - The instrument software will automatically ratio the sample spectrum to the background spectrum to produce the final absorbance or transmittance spectrum.

Mass Spectrometry (MS)

Objective: To determine the molecular weight and fragmentation pattern of the molecule.

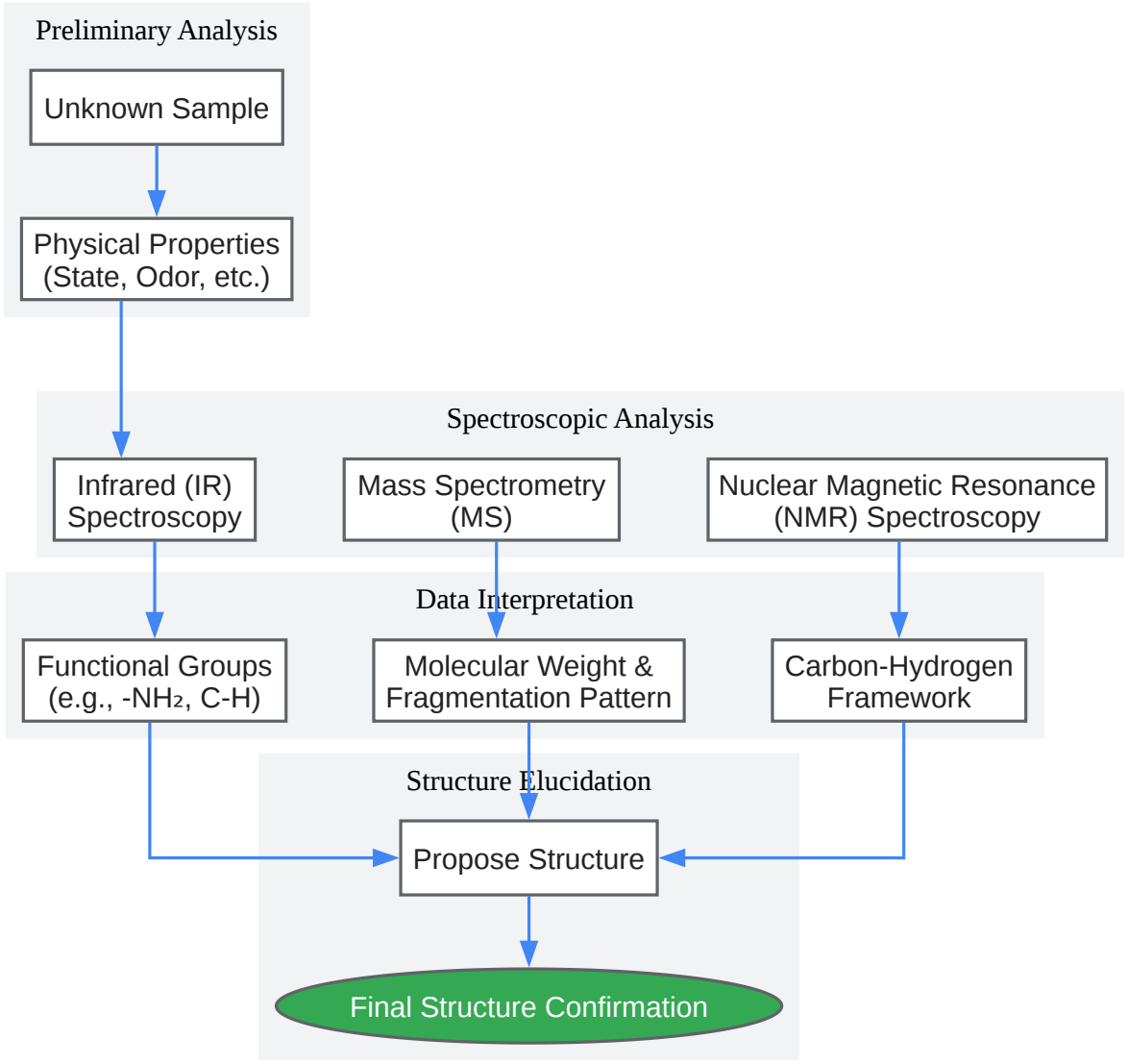
Methodology:

- Sample Preparation: Prepare a dilute solution of **4,4-Dimethylpentan-1-amine** in a volatile solvent such as methanol or acetonitrile.
- Instrumentation: Employ a mass spectrometer, often coupled with a gas chromatograph (GC-MS) for sample introduction and separation.
- Data Acquisition:
  - Introduce the sample into the ion source (e.g., electron ionization - EI).
  - The molecules are ionized and fragmented.
  - The resulting ions are separated by their mass-to-charge ratio (m/z) in the mass analyzer.
  - A detector records the abundance of each ion.
  - The resulting mass spectrum plots the relative abundance of ions versus their m/z ratio.

Visualized Workflow

The following diagram illustrates a typical workflow for the spectroscopic identification of an organic compound like **4,4-Dimethylpentan-1-amine**.

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Caption: Workflow for Spectroscopic Identification of an Organic Compound.

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References

- 1. PubChemLite - 4,4-dimethylpentan-1-amine (C7H17N) [pubchemlite.lcsb.uni.lu]
- 2. 4,4-Dimethylpentan-1-amine | C7H17N | CID 14454757 - PubChem [pubchem.ncbi.nlm.nih.gov]
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